

Improving the efficacy of "Methyl 1-aminocyclopropanecarboxylate" application

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Compound of Interest

Compound Name: Methyl 1-aminocyclopropanecarboxylate

Cat. No.: B1349330

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Technical Support Center: Methyl 1-aminocyclopropanecarboxylate

Welcome to the technical support center for **Methyl 1-aminocyclopropanecarboxylate** (Methyl-ACC). This resource is designed to assist researchers, scientists, and drug development professionals in optimizing their experiments and troubleshooting common issues.

Frequently Asked Questions (FAQs)

Q1: What is **Methyl 1-aminocyclopropanecarboxylate** and what is its primary application in research?

A1: **Methyl 1-aminocyclopropanecarboxylate** (Methyl-ACC) is a methylated analog of 1-aminocyclopropanecarboxylate (ACC), the immediate precursor to ethylene in plants.^[1] Its primary application in research is as a potent ethylene agonist, meaning it mimics the effects of ethylene in plants.^[1] This makes it a valuable tool for studying ethylene signaling pathways and their role in various physiological processes such as growth, development, and stress responses. In the context of drug development, it is also classified as an alanine derivative.

Q2: How does Methyl-ACC differ from ACC in its effects on plants?

A2: Methyl-ACC is a structural analog of ACC and generally triggers similar ethylene-related responses in plants. These include the inhibition of root elongation, promotion of root hair formation, and acceleration of leaf senescence and fruit ripening.[1] A key difference is that the methyl group in Methyl-ACC increases its lipid solubility, which may facilitate its absorption through plant cuticles.[1]

Q3: What is the mechanism of action of Methyl-ACC?

A3: Methyl-ACC is thought to be converted to ethylene in planta, thereby activating the ethylene signaling pathway. This leads to the transcriptional regulation of ethylene-responsive genes.[1] Interestingly, some studies suggest that ACC itself may have signaling roles independent of its conversion to ethylene, a possibility that researchers using Methyl-ACC should consider.[2]

Q4: In what forms is Methyl-ACC typically available?

A4: **Methyl 1-aminocyclopropanecarboxylate** is commonly supplied as a hydrochloride salt (CAS No. 72784-42-0). This salt form is a white to off-white crystalline powder.

Q5: What are the recommended storage conditions for Methyl-ACC?

A5: For long-term storage, it is recommended to store **Methyl 1-aminocyclopropanecarboxylate** hydrochloride at 2-8°C.[3] Some suppliers recommend storing it in a freezer at -20°C. Always refer to the manufacturer's instructions for specific storage recommendations.

Troubleshooting Guide

This guide addresses common issues that may arise during the application of **Methyl 1-aminocyclopropanecarboxylate**.

Issue 1: Inconsistent or No Observable Effect

Possible Cause	Troubleshooting Step
Improper Solution Preparation or Storage	Ensure the compound is fully dissolved. Prepare fresh solutions for each experiment, as the stability of Methyl-ACC in solution over long periods is not well-documented. If using a stock solution, aliquot and store at -20°C to minimize freeze-thaw cycles.
Incorrect Concentration	The optimal concentration of Methyl-ACC can vary significantly between plant species and even different developmental stages. Perform a dose-response experiment to determine the optimal concentration for your specific experimental system.
Ineffective Application Method	For foliar applications, ensure complete and even coverage of the plant tissue. The addition of a surfactant may improve absorption. For media-based applications, ensure uniform distribution in the growth medium.
Plant Material Variability	The age, developmental stage, and physiological condition of the plant material can influence its responsiveness to ethylene agonists. Use healthy, uniformly grown plants for your experiments.
Environmental Conditions	Factors such as temperature, light intensity, and humidity can affect a plant's response to growth regulators. Maintain consistent and controlled environmental conditions throughout your experiment.

Issue 2: Unexpected or Off-Target Effects

Possible Cause	Troubleshooting Step
High Concentration	Excessive concentrations of ethylene agonists can lead to phytotoxicity, such as leaf yellowing or necrosis. Reduce the concentration of Methyl-ACC in your experiments.
Interaction with Other Hormones	Ethylene signaling pathways can interact with other plant hormone pathways, such as auxin and gibberellins. ^{[4][5]} Consider the potential for these interactions to influence your experimental outcomes. The observed phenotype may be a result of these complex interactions rather than a direct effect of ethylene alone.
Ethylene-Independent Effects of ACC	Some studies suggest that ACC can have biological effects that are independent of its conversion to ethylene. ^[2] If your results are inconsistent with known ethylene responses, consider the possibility of an ethylene-independent mechanism.

Issue 3: Difficulty in Dissolving the Compound

Possible Cause	Troubleshooting Step
Incorrect Solvent	Methyl 1-aminocyclopropanecarboxylate hydrochloride is soluble in water and methanol. ^[3] Ensure you are using an appropriate solvent.
Low Temperature	Solubility can be temperature-dependent. Gentle warming and sonication may aid in dissolving the compound.
Precipitation	If you observe precipitation after preparing a stock solution, it may be due to supersaturation. Try preparing a more dilute stock solution.

Data Presentation

Table 1: Summary of Reported Effects of Methyl 1-aminocyclopropanecarboxylate in Plants

Plant Species	Tissue/Organ	Concentration	Observed Effect	Reference
Arabidopsis thaliana	Roots	10 - 200 μ M	Inhibition of primary root elongation	[1]
Arabidopsis thaliana	Roots	50 μ M	Increased root hair formation	[1]
Arabidopsis thaliana	Leaves	50 μ M	Promotion of dark-induced senescence	[1]
Solanum lycopersicum (Tomato)	Leaves	50 μ M	Increased ethylene production	[1]
Solanum lycopersicum (Tomato)	Fruit	Not specified	Accelerated ripening	[1]

Experimental Protocols

Protocol 1: Preparation of Methyl 1-aminocyclopropanecarboxylate Hydrochloride Stock Solution

- Materials:
 - Methyl 1-aminocyclopropanecarboxylate hydrochloride powder
 - Sterile, deionized water or methanol
 - Sterile microcentrifuge tubes or vials

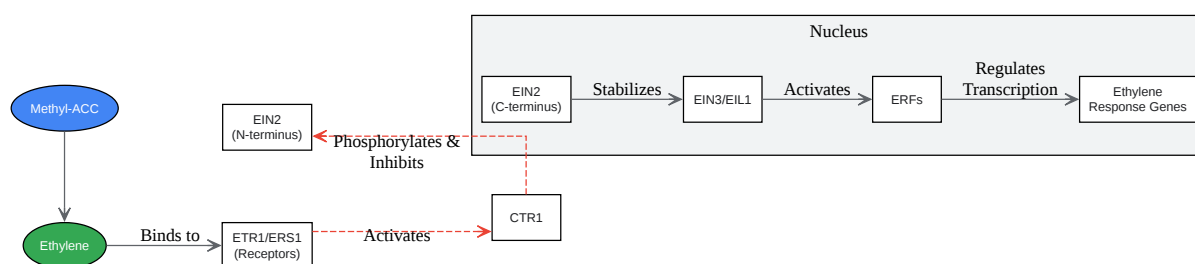
- Vortex mixer
- Analytical balance
- Procedure: a. Calculate the required mass of **Methyl 1-aminocyclopropanecarboxylate** hydrochloride to prepare a stock solution of the desired concentration (e.g., 10 mM). The molecular weight of the hydrochloride salt is 151.59 g/mol . b. Weigh the calculated amount of powder using an analytical balance in a sterile environment. c. Transfer the powder to a sterile tube. d. Add the appropriate volume of sterile deionized water or methanol to the tube. e. Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary. f. Sterilize the stock solution by passing it through a 0.22 μ m filter. g. Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. h. Store the aliquots at -20°C for long-term use. For short-term use (a few days), the solution can be stored at 4°C.

Protocol 2: Root Growth Inhibition Assay in *Arabidopsis thaliana*

- Materials:
 - *Arabidopsis thaliana* seeds (e.g., Col-0 ecotype)
 - Murashige and Skoog (MS) medium including vitamins and sucrose
 - Agar
 - Petri plates
 - **Methyl 1-aminocyclopropanecarboxylate** hydrochloride stock solution (e.g., 10 mM)
 - Sterile water (for control)
 - Growth chamber with controlled light and temperature
- Procedure: a. Sterilize *Arabidopsis* seeds using your preferred method (e.g., vapor-phase sterilization or bleach treatment). b. Prepare sterile MS agar plates. c. After autoclaving and cooling the MS medium to approximately 50-60°C, add the appropriate volume of the Methyl-

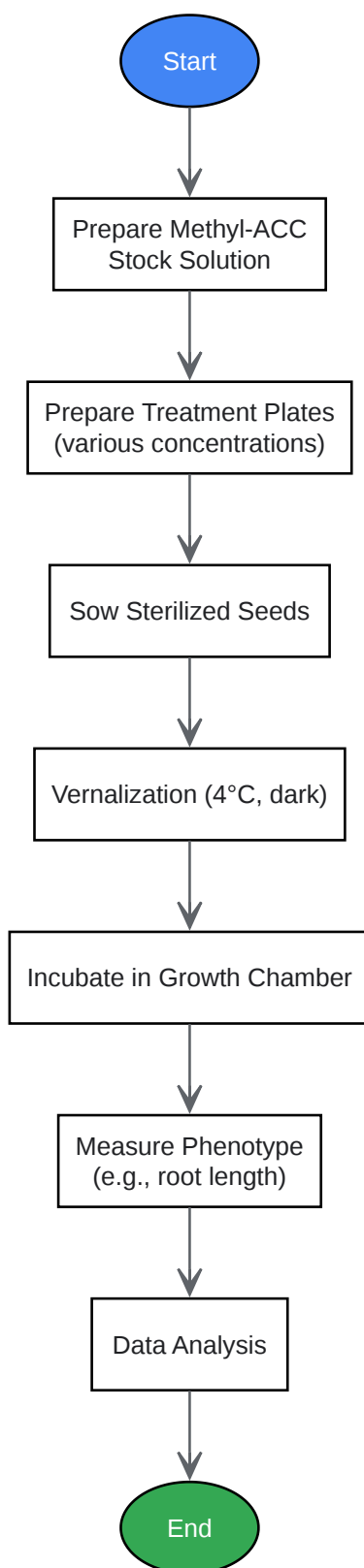
ACC stock solution to achieve the desired final concentrations (e.g., 0 μM , 10 μM , 50 μM , 100 μM). For the control plates (0 μM), add an equivalent volume of sterile water. d. Pour the medium into sterile petri plates and allow them to solidify. e. Place the sterilized seeds onto the surface of the agar plates. f. Seal the plates with breathable tape. g. Vernalize the seeds by incubating the plates at 4°C in the dark for 2-3 days. h. Transfer the plates to a growth chamber with a long-day photoperiod (e.g., 16 hours light / 8 hours dark) at a constant temperature (e.g., 22°C). i. After a set period of growth (e.g., 7-10 days), measure the primary root length of the seedlings using a ruler or image analysis software. j. Analyze the data to determine the effect of different concentrations of Methyl-ACC on root growth.

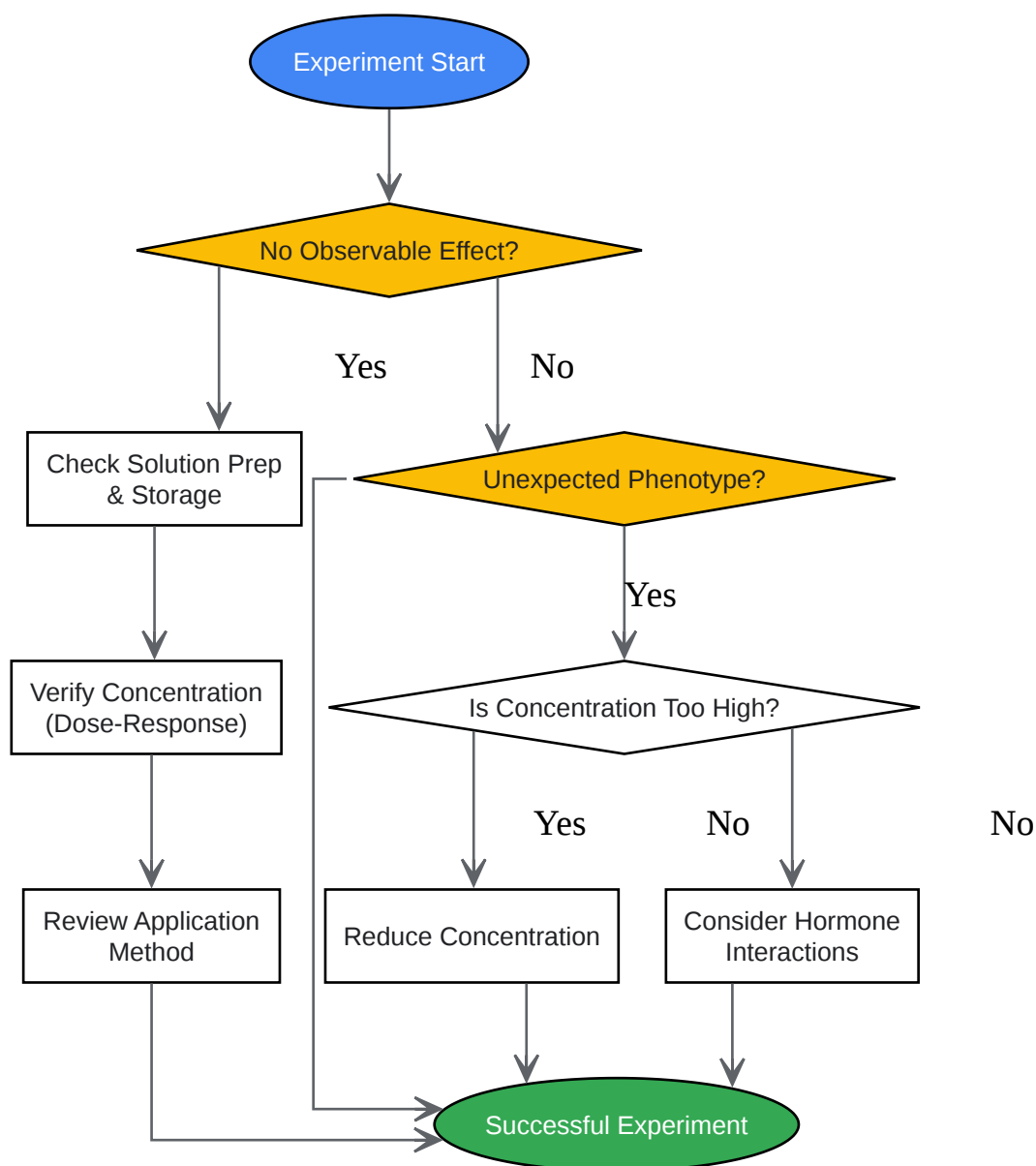
Visualizations



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Caption: Simplified ethylene signaling pathway activated by Methyl-ACC.





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